

Comparative Analysis of Synthesis Parameters and Nanoparticle Characteristics

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Compound of Interest

Compound Name: *Titanium(IV) propoxide*

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The properties of green-synthesized TiO₂ nanoparticles are significantly influenced by the type of plant extract used and the specific synthesis conditions. The following table summarizes quantitative data from various studies, providing a comparative overview of the outcomes.

Plant Extract	Precursor Concentration	Reaction Conditions	Nanoparticle Size (nm)	Crystal Phase	Band Gap (eV)	Photocatalytic Efficiency (%)	Reference
Phyllanthus niruri	1 mM TTIP in 50 mL extract	4h stirring at RT, calcination at 600°C for 3h	20 (XRD)	Anatase	-	99.5 (Methylene Orange)	[3]
Impatiens rothii	15 mL TTIP in 50 mL ethanol + 50 mL extract	12h stirring at RT, calcination at 500°C for 3h	~11 (Crystallite), ~25 (Particle)	Anatase	3.39	98 (Methylene Blue)	[4]
Morus nigra (Aqueous)	10 mL TTIP in 70 mL water + 10g powder in 100mL water	2h stirring at 50°C	0.17 (Crystallite)	-	-	-	[2]
Morus nigra (Ethanol)	10 mL TTIP in 70 mL water + 10g powder in 100mL ethanol	2h stirring at 50°C	0.076 (Crystallite)	-	-	-	[2]

Mentha arvensis	-	-	20-70 (SEM)	Anatase	-	-	[5]
Acorus calamus	0.05 M TTIP	Stirring at RT, pH 7	15-40 (DLS)	Anatase/Rutile	3.20	96.59 (Rhodamine B)	[6]
Murraya koenigii (Ethanol)	-	-	2-15 (TEM)	-	-	-	[7]

Experimental Protocols

The green synthesis of TiO₂ nanoparticles generally follows a sol-gel method.[3] Below are detailed methodologies for key experiments cited in the literature.

Preparation of Plant Extract

A generalized procedure for preparing the aqueous plant extract is as follows:

- **Collection and Cleaning:** Fresh, healthy plant leaves are collected and washed thoroughly with distilled water to remove any contaminants.[1][4]
- **Drying and Grinding:** The leaves are shade-dried for several days until all moisture is removed and then ground into a fine powder.[1][4]
- **Extraction:** A specific amount of the leaf powder (e.g., 20 g) is added to a volume of distilled water (e.g., 150 mL) and heated (e.g., at 60°C for 4 hours) with continuous stirring.[1][3][4] The resulting extract is then filtered to remove solid residues.[3][4]

Synthesis of TiO₂ Nanoparticles

The synthesis process typically involves the following steps:

- **Precursor Solution:** A solution of titanium(IV) isopropoxide (TTIP) is prepared, often in a solvent like ethanol. For instance, 15 mL of TTIP is dissolved in 50 mL of ethanol.[4]

- **Reaction Mixture:** The prepared plant extract is slowly added to the TTIP solution under vigorous and continuous stirring.[3][4]
- **Precipitation:** The mixture is stirred at room temperature for a specified duration (e.g., 4-12 hours) until a precipitate is formed. A color change in the solution often indicates the formation of nanoparticles.[3][4]
- **Separation and Washing:** The precipitate is separated by centrifugation or filtration and washed multiple times with deionized water and ethanol to remove impurities.[3][4]
- **Drying and Calcination:** The washed precipitate is dried in an oven (e.g., at 80°C for 3 hours) and then calcined at a high temperature (e.g., 500-600°C for 3 hours) to obtain the crystalline TiO₂ nanopowder.[3][4]

Characterization of Synthesized TiO₂ Nanoparticles

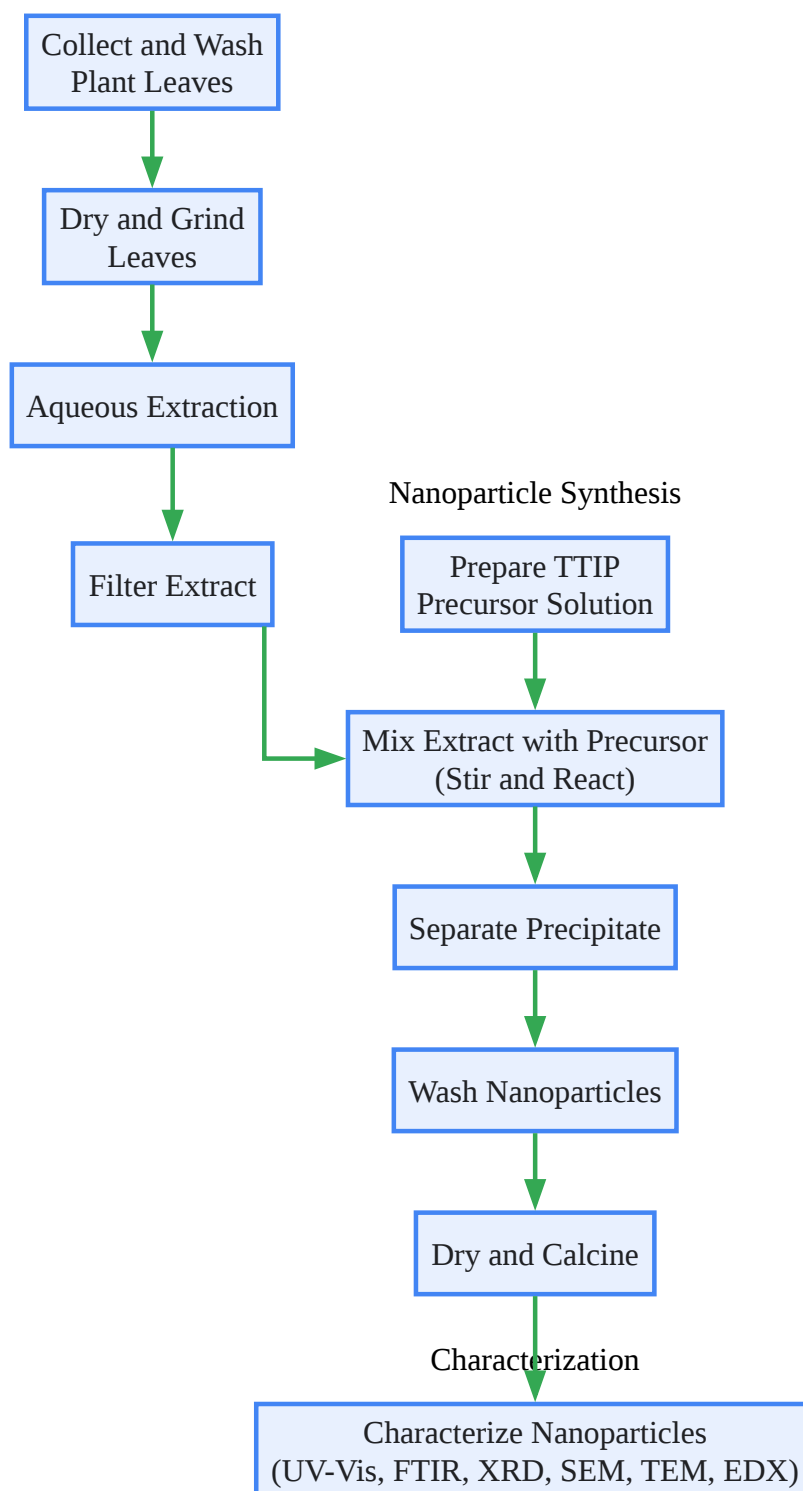
To determine the properties of the synthesized TiO₂ nanoparticles, various characterization techniques are employed:

- **UV-Visible Spectroscopy:** Confirms the formation of TiO₂ nanoparticles by observing the characteristic absorption peaks.[1]
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** Identifies the functional groups from the plant extract that are responsible for the reduction and capping of the nanoparticles. A band in the 650–700 cm⁻¹ region is indicative of the Ti-O-Ti bond.[1]
- **X-ray Diffraction (XRD):** Determines the crystalline structure, phase purity, and average crystallite size of the nanoparticles.[1]
- **Scanning Electron Microscopy (SEM):** Visualizes the surface morphology and shape of the nanoparticles.[1]
- **Transmission Electron Microscopy (TEM):** Provides high-resolution images to determine the size and shape of the nanoparticles.[1]
- **Energy-Dispersive X-ray (EDX) Analysis:** Determines the elemental composition and purity of the synthesized nanoparticles.[4]

Visualizations

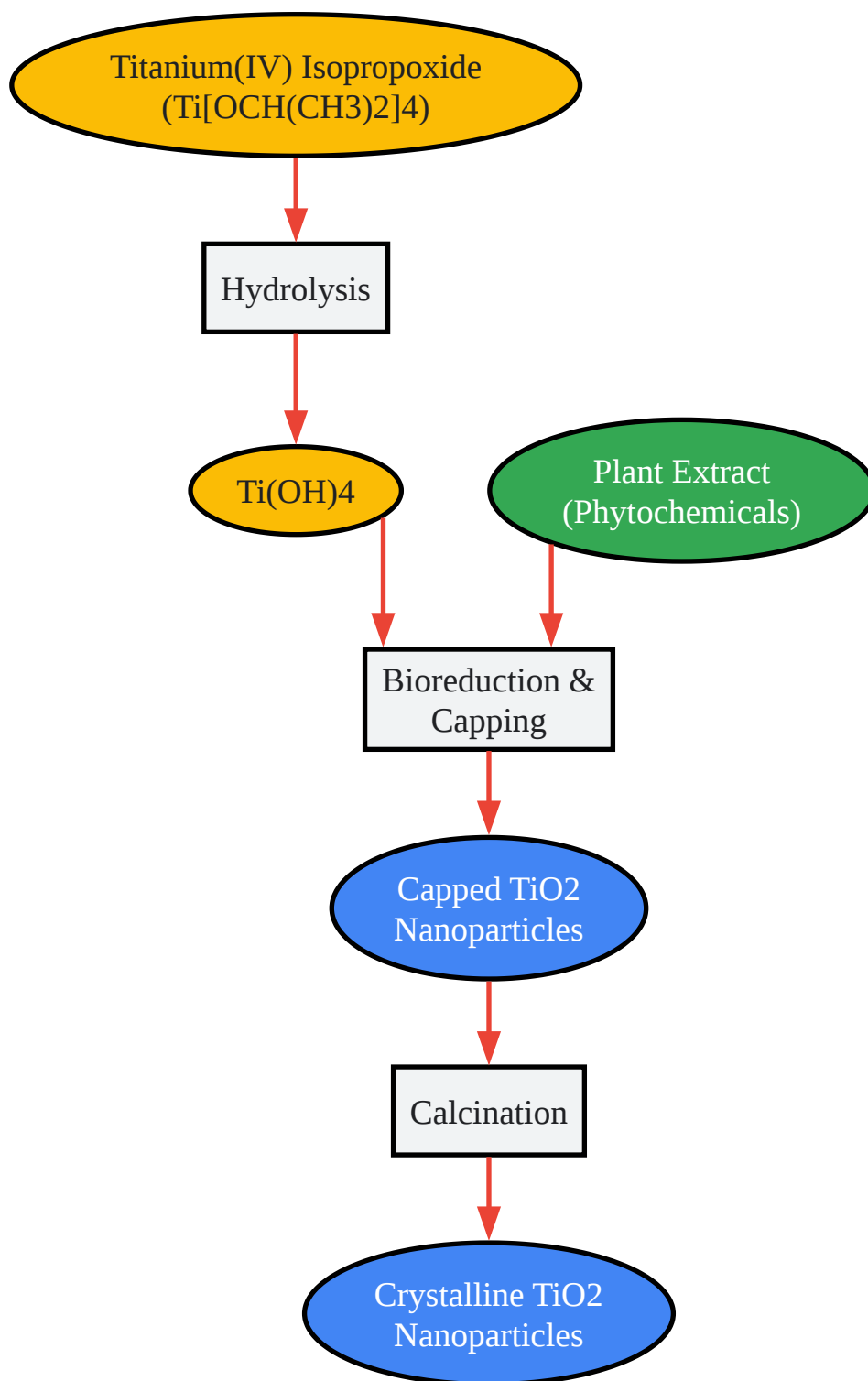
The following diagrams illustrate the experimental workflow and the proposed mechanism for the green synthesis of TiO₂ nanoparticles.

Plant Extract Preparation



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Workflow for the green synthesis of TiO_2 nanoparticles.



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Proposed mechanism for the green synthesis of TiO₂ nanoparticles.

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References

- 1. benchchem.com [benchchem.com]
- 2. pjoes.com [pjoes.com]
- 3. Green synthesis of TiO₂ nanoparticles prepared from Phyllanthus niruri leaf extract for dye adsorption and their isotherm and kinetic studies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Green synthesis of titanium dioxide (TiO₂) nanoparticles by using Mentha arvensis leaves extract and its antimicrobial properties | Semantic Scholar [semanticscholar.org]
- 6. Green Synthesis of TiO₂ Nanoparticles Using Acorus calamus Leaf Extract and Evaluating Its Photocatalytic and In Vitro Antimicrobial Activity | MDPI [mdpi.com]
- 7. Green Synthesis of Titanium Dioxide Nanoparticles: Physicochemical Characterization and Applications: A Review - PMC [pmc.ncbi.nlm.nih.gov]
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